

Technical Profile: C₁₀H₁₁BrN₂O (Scaffold Analysis & Characterization)

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Compound of Interest

Compound Name: 2-(6-Bromopyridin-3-yl)pyrrolidine-1-carbaldehyde

Cat. No.: B11806112

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Executive Summary & Chemical Identity

The molecular formula C₁₀H₁₁BrN₂O represents a diverse class of nitrogenous heterocycles and amide derivatives often utilized as intermediates in medicinal chemistry. In drug development, this formula frequently corresponds to scaffolds such as brominated benzimidazolones, pyridine carboxamides, or amino-benzazepinones. These structures serve as critical pharmacophores in the design of kinase inhibitors, GPCR ligands, and fragment-based drug discovery (FBDD) campaigns.

This guide provides a rigorous technical analysis of the physicochemical properties, mass spectrometric identification, and synthetic pathways relevant to this chemical space.

Core Chemical Data

Property	Value	Technical Note
Molecular Formula	C ₁₀ H ₁₁ BrN ₂ O	
Average Molecular Weight	255.11 g/mol	Based on standard atomic weights. [1]
Monoisotopic Mass	254.00548 Da	Calculated using ⁷⁹ Br (50.69%).
Degree of Unsaturation	6.5	Indicates presence of aromatic rings/multiple bonds.
Heavy Atom Count	14	Non-hydrogen atoms. [1]
Isotope Pattern	M : M+2 (1: [2] 1)	Signature doublet due to Bromine (⁷⁹ Br/ ⁸¹ Br).

Mass Spectrometry Forensics: The Bromine Signature

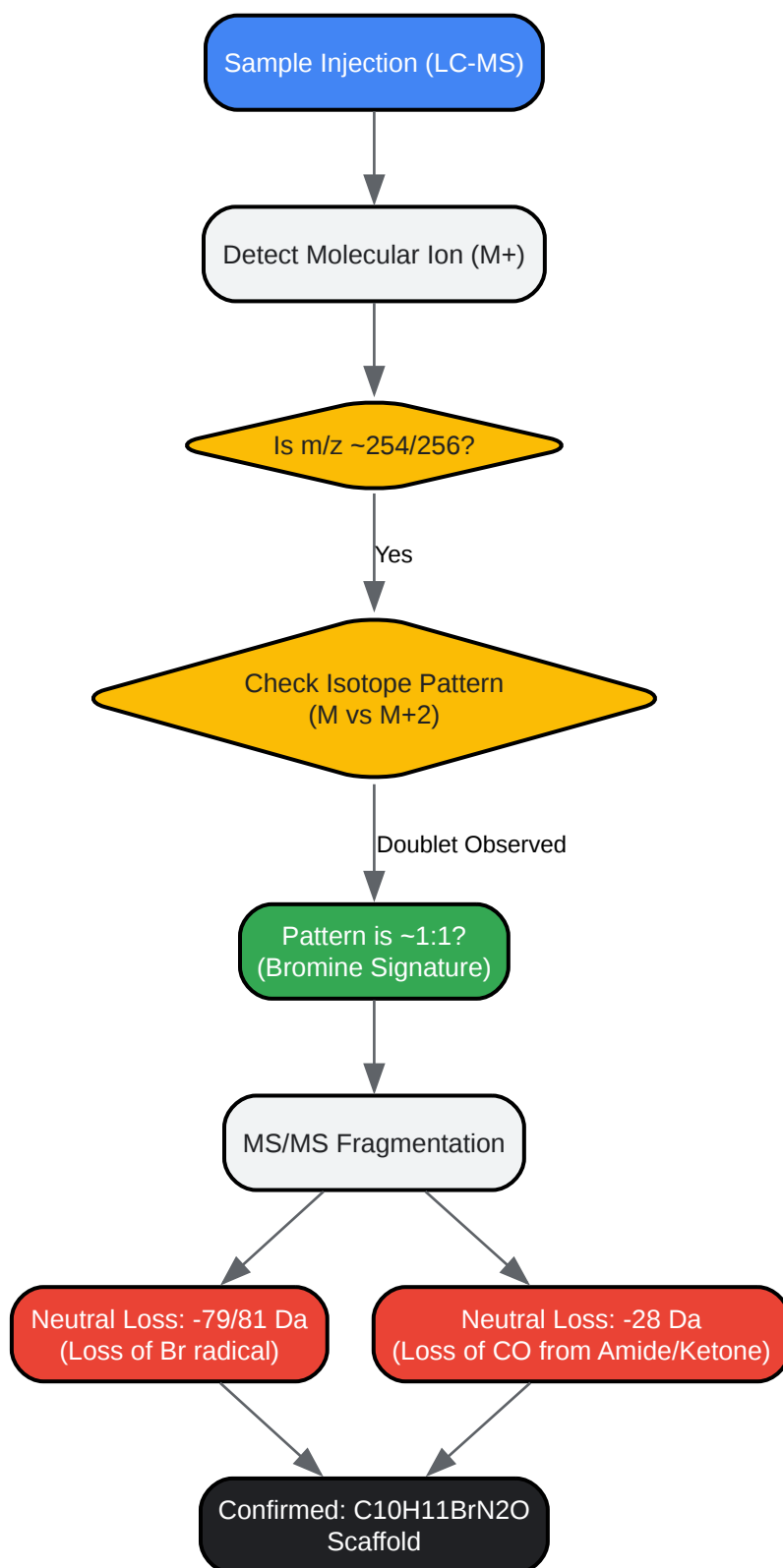
For researchers identifying C₁₀H₁₁BrN₂O, the most definitive analytical feature is the isotopic distribution in Mass Spectrometry (MS). Unlike chlorinated compounds (3:1 ratio), brominated compounds exhibit a distinct 1:1 doublet for the molecular ion.[\[2\]](#)

Isotopic Abundance Logic

- ⁷⁹Br (50.69%): Contributes to the base peak (M) at m/z 254.00.[\[3\]](#)[\[4\]](#)
- ⁸¹Br (49.31%): Contributes to the M+2 peak at m/z 256.00.
- Result: A spectrum showing two peaks of nearly equal intensity separated by 2 Da.[\[5\]](#)

Analytical Decision Workflow

The following diagram outlines the logic flow for confirming the C₁₀H₁₁BrN₂O scaffold using LC-MS data.



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Figure 1: Mass Spectrometry decision tree for validating brominated scaffolds.

Structural Isomerism in Drug Design

The formula $C_{10}H_{11}BrN_2O$ is not specific to a single molecule. In drug development, it typically refers to one of three primary structural classes. Distinguishing these requires 1H -NMR and ^{13}C -NMR.

Key Isomeric Classes

Class	Representative Structure	NMR Diagnostic Feature	Application
Benzimidazolones	3-(3-bromopropyl)-1H-benzimidazol-2-one	Triplet (~3.5 ppm) for -CH ₂ Br; Aromatic ABCD system.	GPCR Ligands (e.g., Dopamine/Serotonin).
Pyridine Carboxamides	5-bromo-N-but-3-enylpyridine-2-carboxamide	Olefinic protons (5.0-6.0 ppm); Pyridine protons (8.5+ ppm).	Kinase Inhibitors (Type II).[3]
Amino-Benzazepinones	3-amino-7-bromo-tetrahydro-1-benzazepin-2-one	Chiral center methine proton; Lactam NH signal.	CNS active agents.

Synthetic Protocols

Researchers synthesizing $C_{10}H_{11}BrN_2O$ derivatives typically employ convergent synthetic routes. Below is a standard protocol for the Benzimidazolone isomer (Class 1), a common intermediate.

Protocol: Alkylation of Benzimidazolone

Objective: Synthesis of 3-(3-bromopropyl)-1H-benzimidazol-2-one.

Reagents:

- 1,3-Dihydro-2H-benzimidazol-2-one (Starting Material)
- 1,3-Dibromopropane (Alkylating Agent - Excess)
- Potassium Carbonate (

) or Sodium Hydride (

)

- Acetonitrile (

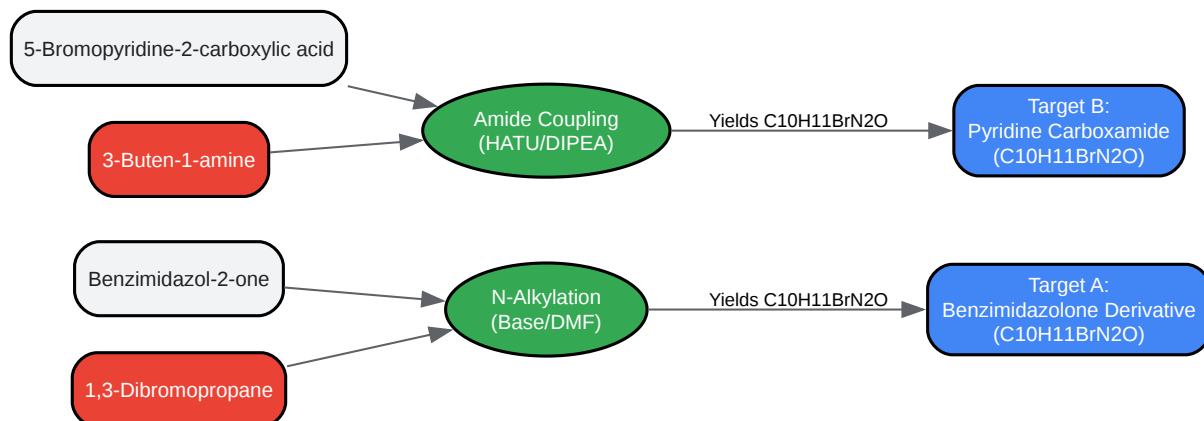
) or DMF

Step-by-Step Methodology:

- Activation: Dissolve benzimidazolone (1.0 eq) in anhydrous MeCN. Add (1.5 eq) and stir at 60°C for 30 mins to deprotonate the N-H.
- Alkylation: Add 1,3-dibromopropane (3.0 eq) dropwise. Note: Excess is crucial to prevent dimerization (bis-alkylation).
- Reflux: Heat to reflux (80°C) for 4-6 hours. Monitor by TLC (EtOAc/Hexane 1:1) or LC-MS.
- Workup: Filter off inorganic salts. Concentrate the filtrate in vacuo.
- Purification: Purify residue via Flash Column Chromatography (SiO₂). Elute with gradient 0-5% MeOH in DCM.
- Validation: Confirm product (C₁₀H₁₁BrN₂O) via MS (m/z 254/256) and NMR (verify integration of propyl chain).

Retrosynthetic Logic

The following diagram illustrates the retrosynthetic disconnection for two common C₁₀H₁₁BrN₂O isomers.



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Figure 2: Retrosynthetic analysis for two distinct isomers of $C_{10}H_{11}BrN_2O$.

References

- PubChem. (2025).[4] Compound Summary: $C_{10}H_{11}BrN_2O$ (CID 83549158).[1] National Library of Medicine. [\[Link\]](#)
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Sources

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